

# Understanding & Reducing Internal Oxidation in Ni-Al-Y Alloys

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## Compound Focus: Nickel;ytrium

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Internal oxidation occurs when oxygen diffuses into an alloy, forming oxide precipitates of the more reactive element(s) beneath the surface. For Ni-Al-Y alloys, yttrium (Y) is highly reactive, making it prone to this process. The table below summarizes key issues and general mitigation strategies.

Issue	Root Cause	Mitigation Strategy
Internal Oxidation of Reactive Elements	Oxygen permeability in the Ni matrix; high oxygen affinity of Y and Al [1].	Optimize Y content; use a <b>protective external scale</b> (e.g., continuous $\text{Al}_2\text{O}_3$ ) [1].
Poor Scale Adhesion & Spallation	Void formation at the scale/alloy interface due to unbalanced elemental diffusion [2].	<b>Alloy with reactive elements (e.g., Pt, Cr)</b> . Pt promotes a thinner, more spallation-resistant oxide scale [2]. Cr accelerates the formation of a stable $\alpha\text{-Al}_2\text{O}_3$ layer [1].
Non-Protective Oxide Formation	Growth of transient oxides (e.g., NiO) and $\text{NiAl}_2\text{O}_4$ spinel instead of a continuous $\alpha\text{-Al}_2\text{O}_3$ layer [2].	Ensure sufficient <b>Al content</b> and <b>kinetic conditions</b> (time/temperature) for the transition from $\theta\text{-Al}_2\text{O}_3$ to the stable, protective $\alpha\text{-Al}_2\text{O}_3$ [2] [1].

## Experimental Protocols for Investigation

The following methodologies, adapted from research on similar alloys, can be used to study and characterize internal oxidation in your system.

## Alloy Synthesis and Preparation

This protocol is based on standard practices for creating Ni-based intermetallic alloys [3].

- **Melting:** Prepare pre-alloys using an **arc-melting process** under an inert argon atmosphere to prevent premature oxidation.
- **Homogenization:** Subject the cast ingots to a **high-temperature heat treatment** (e.g., 1100-1300°C for 12 hours in a vacuum or inert gas) to achieve a chemically homogeneous, single-phase structure [4] [3].
- **Sample Preparation:** Cut the homogenized alloy into smaller discs. Grind all surfaces with SiC sandpaper (e.g., down to 15 µm grit) and clean ultrasonically in ethanol [4].

## Oxidation Testing and Characterization

This methodology outlines how to conduct controlled oxidation experiments and analyze the results [1] [4].

- **Oxidation Experiment:** Perform isothermal oxidation studies using a **thermogravimetric analyzer (TGA)**. Heat samples to the target temperature (e.g., 800-1200°C) under a dry, high-purity oxygen gas flow, and measure mass gain over time [4].
- **Cross-Sectional Analysis:** After oxidation, embed the samples in a conductive polymer mount. Polish the cross-sections and examine them using **Scanning Electron Microscopy (SEM)** to observe the morphology and depth of the internal oxidation zone [1].
- **Phase Identification:** Use **X-ray Diffraction (XRD)** on the oxidized surface to identify the oxide phases present (e.g.,  $\theta$ -Al<sub>2</sub>O<sub>3</sub>,  $\alpha$ -Al<sub>2</sub>O<sub>3</sub>, Y<sub>2</sub>O<sub>3</sub>) [1].
- **Chemical Analysis:** Perform **Energy-Dispersive X-ray (EDX) spectroscopy** line scans or mapping on the cross-sections to determine the distribution of elements (Ni, Al, Y, O) across the oxide scale and internal oxidation zone [4].

## FAQs on Ni-Al-Y Alloy Processing and Oxidation

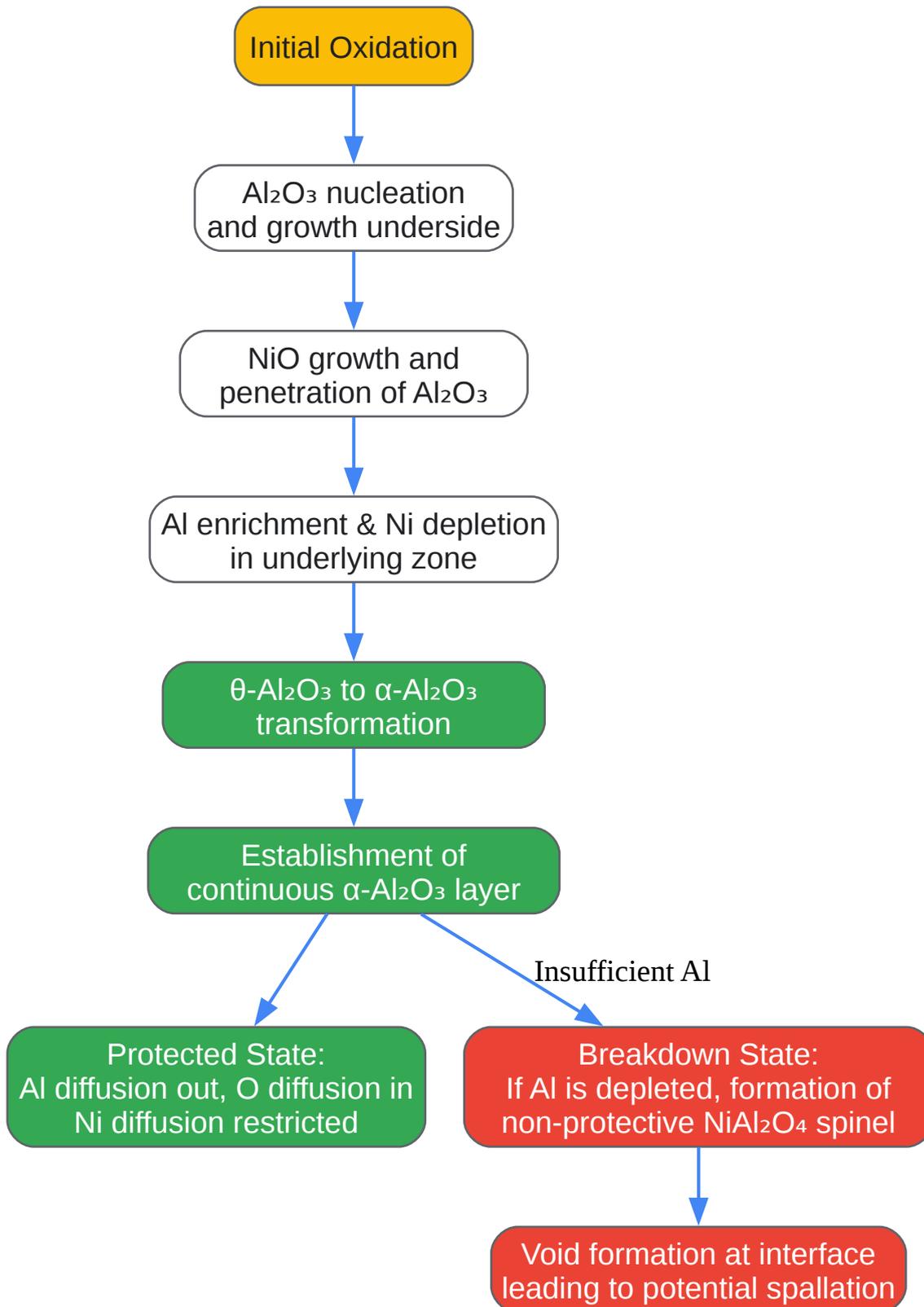
**Q1: How can I introduce yttrium (Y) into a Ni-Al melt? A1:** One effective method is through the **electrolysis of a low-temperature fluoride melt** (e.g., KF-NaF-AlF<sub>3</sub>) containing dissolved Y<sub>2</sub>O<sub>3</sub>. Research shows that at a cathodic current density of **0.5 to 1.0 A/cm<sup>2</sup>**, Al-Y master alloys with yttrium contents of **0.75**

to **1.28 wt. %** can be produced. Increasing the synthesis duration and periodically re-adding  $Y_2O_3$  can further increase the yttrium content [5].

**Q2: What is the role of chromium (Cr) in Ni-Al alloys, and can it be applied to Ni-Al-Y? A2:** While not directly tested in Ni-Al-Y, studies on Ni-Al-Cr alloys show that Cr addition **accelerates the transformation** of the metastable  $\theta-Al_2O_3$  to the stable, protective  $\alpha-Al_2O_3$ . Since  $Cr_2O_3$  and  $\alpha-Al_2O_3$  share the same crystal structure, Cr acts as a nucleation site, leading to the formation of a tighter, more continuous scale that better limits oxygen ingress [1]. This principle could be investigated for Ni-Al-Y systems.

## Oxidation Sequence Workflow

The diagram below illustrates the step-by-step oxidation process for a Ni-Al alloy, highlighting critical phases and transformation points. While based on a Ni-Al-Pt system, the core mechanism is applicable to Ni-Al-Y [2].



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## References

1. Influences of Cr Addition on Internal of Oxidation ( Ni ) Solid Solution Al [azom.com]
2. Research on the oxidation sequence of Ni - Al -Pt alloy by combining... [sciopen.com]
3. Solidification and the Structure-Phase State of Ni<sub>3</sub>Al – Ni –NiAl Alloys ... [link.springer.com]
4. On the long-term oxidation behaviour of homogeneous Ni –Fe–Cu... [link.springer.com]
5. No 3 ( ) - Rasplavy [journals.rcsi.science]

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